

Application Notes and Protocols for Preparing M1002 Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

Introduction

M1002 is a potent and specific agonist of the hypoxia-inducible factor-2 (HIF-2), a key transcription factor involved in cellular adaptation to low oxygen conditions.[1] It enhances the expression of HIF-2 target genes and exhibits synergistic effects when used in combination with prolyl-hydroxylase domain (PHD) inhibitors.[1] These characteristics make M1002 a valuable tool for research in areas such as oncology, ischemia, and other hypoxia-related pathologies. Accurate and consistent preparation of M1002 stock solutions is critical for obtaining reliable and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of M1002 stock solutions.

Data Presentation

A summary of the key quantitative data for **M1002** is presented in the table below for easy reference.



Property	Value
Molecular Weight	394.30 g/mol
Formula	C15H8F6N2O2S
Appearance	White to off-white solid
Solubility (in vitro)	DMF: 50 mg/mL (126.81 mM) with ultrasonicDMSO: 50 mg/mL (126.81 mM) with ultrasonic, warming, and heat to 60°C[1]
Storage of Powder	-20°C for 3 years[1]
Storage of Stock Solution	-80°C for 6 months-20°C for 1 month[1]

Experimental Protocols Preparing a High-Concentration Stock Solution (e.g., 10 mM)

This protocol describes the preparation of a 10 mM stock solution of M1002 in DMSO.

Materials:

- M1002 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- · Calibrated precision balance
- Vortex mixer
- Water bath or heat block
- Ultrasonic bath

Protocol:



- Aseptic Technique: Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination of the stock solution.
- Weighing M1002: Carefully weigh out the desired amount of M1002 powder using a
 calibrated precision balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh
 out 3.943 mg of M1002 (Molecular Weight = 394.30).
 - Calculation: Mass (mg) = Desired Volume (mL) x Desired Concentration (mM) x Molecular
 Weight (g/mol) / 1000

Dissolving in DMSO:

- Add the weighed M1002 powder to a sterile conical tube.
- Add the calculated volume of DMSO to the tube. For a 10 mM solution with 3.943 mg of M1002, add 1 mL of DMSO.
- It is crucial to use anhydrous or newly opened DMSO as hygroscopic DMSO can significantly impact solubility.

Solubilization:

- Vortex the tube for 1-2 minutes to initially mix the powder and solvent.
- Use an ultrasonic bath for 10-15 minutes to aid dissolution.
- If the compound is not fully dissolved, warm the solution to 60°C in a water bath or heat block for 5-10 minutes, with intermittent vortexing.
- Visually inspect the solution to ensure that all solid has dissolved and the solution is clear.

Aliquoting and Storage:

 Once the M1002 is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This minimizes freeze-thaw cycles which can degrade the compound.



- Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
- For long-term storage (up to 6 months), store the aliquots at -80°C. For short-term storage (up to 1 month), store at -20°C.

Preparing a Working Solution from the Stock Solution (e.g., 10 μ M)

This protocol describes the dilution of the 10 mM stock solution to a 10 µM working solution.

Materials:

- 10 mM M1002 stock solution in DMSO
- Appropriate cell culture medium or experimental buffer
- Sterile polypropylene tubes
- · Calibrated micropipettes and sterile tips

Protocol:

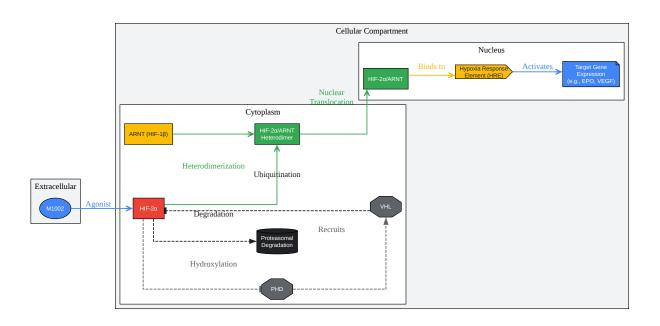
- Thawing the Stock Solution: Remove one aliquot of the 10 mM M1002 stock solution from the -80°C or -20°C freezer and thaw it at room temperature.
- Dilution Calculation: Determine the volume of the stock solution needed to achieve the desired final concentration in the final volume of the working solution. To prepare 1 mL of a 10 μM working solution from a 10 mM stock solution, a 1:1000 dilution is required.
 - Calculation (V1C1 = V2C2):
 - V1 = (V2 x C2) / C1
 - V1 = $(1000 \mu L \times 10 \mu M) / 10,000 \mu M = 1 \mu L$
- Preparing the Working Solution:



- In a sterile tube, add 999 μL of the desired cell culture medium or experimental buffer.
- $\circ~$ Add 1 μL of the 10 mM M1002 stock solution to the medium or buffer.
- Gently vortex or pipette up and down to ensure thorough mixing.
- Immediate Use: It is recommended to prepare the working solution immediately before use for optimal performance.

Mandatory Visualization





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Caption: Simplified HIF-2 signaling pathway showing M1002 as an agonist.

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